

Performance of Acid yellow 61 in different microscopy techniques

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Acid yellow 61

Cat. No.: B15622547

[Get Quote](#)

A Comparative Guide to Acid Yellow 61 in Microscopy

For researchers, scientists, and drug development professionals, the selection of appropriate staining reagents is critical for accurate and insightful microscopic analysis. This guide provides a comprehensive comparison of **Acid Yellow 61**, a synthetic anionic dye, with established alternatives in various microscopy applications. Due to a lack of extensive experimental data on the performance of **Acid Yellow 61** specifically in microscopy, this guide extrapolates its potential uses based on its chemical properties and compares them with well-documented dyes.

Introduction to Acid Yellow 61

Acid Yellow 61 is a yellow, water-soluble acid dye.[1] As an acid dye, it is anionic, carrying a negative charge. This property dictates its binding to cationic (basic) components in biological specimens, which are primarily proteins found in the cytoplasm and extracellular matrix.[2] This makes it a potential candidate for use as a counterstain in histological preparations.[3] Furthermore, it is classified as a fluorescent dye, suggesting possible applications in fluorescence microscopy.[3]

Data Presentation: Comparison of Acid Yellow 61 and Alternative Dyes

The following table summarizes the key characteristics of **Acid Yellow 61** and compares them with commonly used yellow dyes in both brightfield and fluorescence microscopy.

Property	Acid Yellow 61	Metanil Yellow	Picric Acid	Fluorescein Isothiocyanate (FITC)
C.I. Number	18968[1]	13065	10305	45350
Chemical Class	Azo Dye[1]	Azo Dye	Nitrophenol	Xanthene
Typical Application	Textile and Leather Dyeing[1]	Histological Counterstain[4]	Histological Stain, Fixative[5]	Fluorescent Label for Proteins[6]
Staining Color	Yellow[1]	Yellow to Orange	Yellow	Green Fluorescence
Fluorescent	Yes[3]	No	No	Yes
Excitation Max.	Not documented	N/A	N/A	~495 nm
Emission Max.	Not documented	N/A	N/A	~517 nm
Solubility	Water Soluble[1]	Soluble in water and ethanol	Soluble in water and ethanol	Soluble in water and organic solvents

Performance in Microscopy Techniques

Brightfield Histology:

Based on its nature as an acid dye, **Acid Yellow 61** would be expected to function as a counterstain in histological techniques, similar to Metanil Yellow or Picric Acid. It would likely stain cytoplasm, muscle, and collagen in shades of yellow, providing contrast to nuclear stains like hematoxylin. The intensity of staining with acid dyes is pH-dependent, with acidic conditions generally enhancing the staining of proteins.[2]

Fluorescence Microscopy:

The classification of **Acid Yellow 61** as a fluorescent dye suggests its potential for use in fluorescence microscopy. However, without documented excitation and emission spectra, its utility in this domain is speculative. If its spectral properties are suitable (i.e., it can be excited by common laser lines and emits in a detectable range with minimal overlap with other fluorophores), it could potentially be used for general cytoplasmic or extracellular matrix visualization in fluorescence imaging. Its performance would need to be characterized in terms of brightness, photostability, and quantum yield to determine its competitiveness with established fluorophores like FITC.

Experimental Protocols

The following is a proposed protocol for the use of **Acid Yellow 61** as a counterstain in paraffin-embedded tissue sections. This protocol is extrapolated from general procedures for acid dyes and would require optimization.

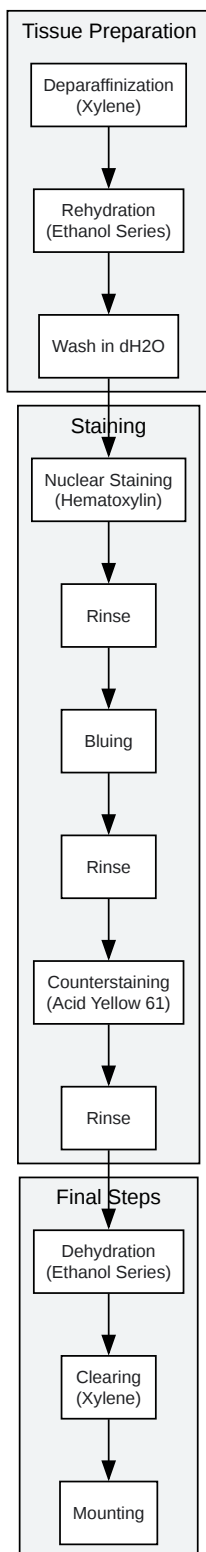
Proposed Protocol for **Acid Yellow 61** Counterstaining:

- Deparaffinization and Rehydration:
 - Immerse slides in two changes of xylene for 5 minutes each.
 - Transfer slides through two changes of 100% ethanol for 3 minutes each.
 - Transfer slides through two changes of 95% ethanol for 3 minutes each.
 - Rinse in distilled water for 5 minutes.
- Nuclear Staining (Optional):
 - Stain with a standard hematoxylin solution (e.g., Harris' or Mayer's) according to the manufacturer's protocol.
 - Rinse gently in running tap water.
 - "Blue" the hematoxylin in a suitable solution (e.g., Scott's tap water substitute).
 - Rinse in distilled water.

- **Acid Yellow 61** Counterstaining:
 - Prepare a 0.5% (w/v) stock solution of **Acid Yellow 61** in distilled water with 0.5% acetic acid.
 - Immerse slides in the **Acid Yellow 61** solution for 1-3 minutes.
 - Briefly rinse in distilled water to remove excess stain.
- Dehydration and Mounting:
 - Dehydrate the sections through graded series of alcohols (95% and 100%).
 - Clear in two changes of xylene.
 - Mount with a permanent mounting medium.

Visualizations

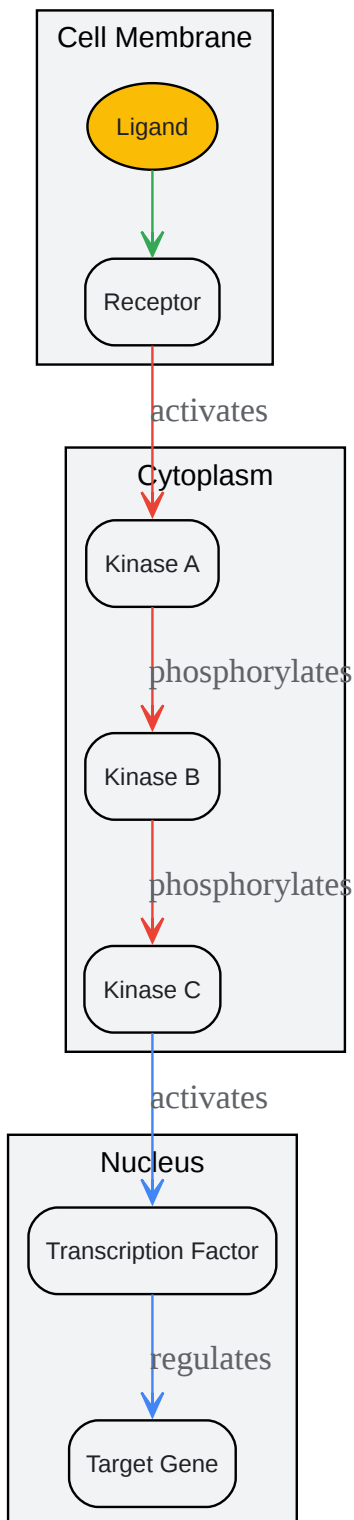
Experimental Workflow for Histological Staining



[Click to download full resolution via product page](#)

Workflow for histological staining with a counterstain.

Hypothetical Kinase Signaling Pathway

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. worlddyevariety.com [worlddyevariety.com]
- 2. benchchem.com [benchchem.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. benchchem.com [benchchem.com]
- 5. Picric acid - Wikipedia [en.wikipedia.org]
- 6. Fluorescent Dyes | Learn & Share | Leica Microsystems [leica-microsystems.com]
- To cite this document: BenchChem. [Performance of Acid yellow 61 in different microscopy techniques]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15622547#performance-of-acid-yellow-61-in-different-microscopy-techniques]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com